

Vat violet 13 chemical structure and properties

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Compound of Interest

Compound Name: Vat violet 13

Cat. No.: B1346701

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Vat Violet 13: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Vat Violet 13, also known by its Colour Index name C.I. 68700, is a synthetic vat dye belonging to the anthraquinone class of colorants.^[1] Its complex polycyclic aromatic structure imparts a distinct blueish-purple hue, making it a valuable colorant for various substrates, particularly cellulosic fibers like cotton, due to its good affinity.^[1] This technical guide provides a detailed overview of the chemical structure, properties, synthesis, and applications of **Vat Violet 13** (CAS No. 4424-87-7), with a focus on presenting quantitative data and experimental methodologies for a scientific audience.

Chemical Structure and Identification

Vat Violet 13 is a large, complex molecule with a heptacyclic ring system containing nitrogen and oxygen heteroatoms. Its formal chemical name is Benzo[1,2-c:4,5-c']diacridine-6,9,15,18(5H,14H)-tetrone.^{[2][3]}

Chemical Structure:

Caption: 2D representation of **Vat Violet 13**.

Table 1: Chemical Identifiers for **Vat Violet 13**

Identifier	Value
CAS Number	4424-87-7
C.I. Name	Vat Violet 13, 68700
IUPAC Name	Benzo[1,2-c:4,5-c']diacridine-6,9,15,18(5H,14H)-tetrone
Molecular Formula	C ₂₈ H ₁₄ N ₂ O ₄ [1]
Molecular Weight	442.42 g/mol [1]
SMILES	<chem>C1=CC=C2C(=C1)C(=O)C3=C(N2)C4=C(C=C3)C(=O)C5=C(C4=O)C=CC6=C5NC7=CC=CC=C7C6=O</chem> [4]
InChI	InChI=1S/C28H14N2O4/c31-25-13-5-1-3-7-19(13)29-23-17(25)11-9-15-21(23)27(33)16-10-12-18-24(22(16)28(15)34)30-20-8-4-2-6-14(20)26(18)32/h1-12H,(H,29,31)(H,30,32) [4]

Chemical and Physical Properties

Vat Violet 13 is a deep purple powder with limited solubility in common solvents. Its high molecular weight and extensive aromatic system contribute to its stability and color.

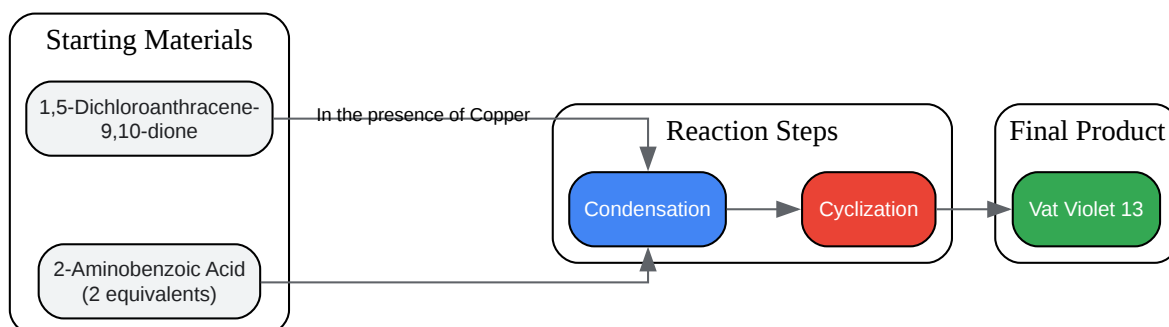
Table 2: Physicochemical Properties of **Vat Violet 13**

Property	Value	Source
Physical State	Deep purple powder	[1]
Boiling Point (predicted)	777.7 ± 60.0 °C	
Density (predicted)	1.487 g/cm ³	
Solubility	Insoluble in water. Slightly soluble in Pyridine, 1,2,3,4-Tetrahydronaphthalene, and Xylene.	[1][5]
Behavior in Acid	In concentrated sulfuric acid, it appears dark orange. Upon dilution, a purple precipitate is formed.	[1][5]
Leuco Form	The reduced leuco form is dark blue. The acidic reduction leuco form is brown.	[1]

Synthesis

The manufacturing of **Vat Violet 13** involves a multi-step process starting from 1,5-dichloroanthraquinone.

Synthesis Workflow



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Caption: Synthesis workflow for **Vat Violet 13**.

Experimental Protocol

A detailed experimental protocol for the synthesis of **Vat Violet 13** is not readily available in the public domain. However, the general manufacturing method is described as follows:

- Condensation: 1,5-Dichloroanthracene-9,10-dione is condensed with two equivalents of 2-Aminobenzoic acid. This reaction is typically carried out in the presence of a copper catalyst.
[1]
- Cyclization: Following the condensation step, the intermediate product undergoes cyclization to form the final **Vat Violet 13** molecule.[1]

Further details regarding reaction conditions such as temperature, pressure, solvent, and purification methods are not specified in the available literature.

Applications

The primary application of **Vat Violet 13** is as a dye for cotton fabrics, exhibiting good affinity for the material.[1] It can also be used for dyeing wool.[1] Its application extends to direct, anti-pollution, and discharge printing methods.[1]

Spectral Data

Specific spectral data (e.g., UV-Vis, IR, NMR) for **Vat Violet 13** (CAS 4424-87-7) are not available in the searched literature. The UV-Vis spectrum of the parent compound, anthraquinone, shows an absorption maximum at 323 nm.[6] The introduction of electron-donating substituents, such as the amino groups in the structure of **Vat Violet 13**, is known to cause a bathochromic (red) shift in the absorption spectrum.[6]

Safety and Toxicology

No specific toxicological data or a comprehensive Material Safety Data Sheet (MSDS) for **Vat Violet 13** (CAS 4424-87-7) could be located in the public domain through the conducted searches. It is important to note that safety information available for "Solvent Violet 13" (CAS

81-48-1) is not applicable to **Vat Violet 13**, as they are distinct chemical compounds. As with all chemical compounds, appropriate laboratory safety precautions should be taken when handling **Vat Violet 13**.

Conclusion

Vat Violet 13 is a well-established anthraquinone vat dye with a defined chemical structure and a known, albeit generally described, synthetic pathway. Its primary utility lies in the dyeing of cellulosic fibers. While key chemical and physical properties have been identified, there is a notable lack of publicly available, detailed experimental protocols for its synthesis, as well as comprehensive spectral and toxicological data. This information gap presents an opportunity for further research to fully characterize this commercially significant colorant.

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